

Spectroscopic data for 2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol

CAS No.: 851789-43-0

Cat. No.: B118821

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A comprehensive technical guide on the spectroscopic and synthetic aspects of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**, a known impurity of the drug Tolterodine. This document is intended for researchers, scientists, and professionals in drug development.

Spectroscopic Data

While comprehensive spectroscopic data for **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** (CAS: 851789-43-0) is not entirely available in the public domain, the following sections summarize the available information. This compound is also recognized as a Tolterodine impurity, referred to as Tolterodine Propanol Impurity Racemate or Tolterodine diol impurity.[1][2][3]

¹H NMR Data

A patent for the synthesis of related compounds provides the following ¹H NMR data for 3-(2-hydroxy-5-methylphenyl)-3-phenylpropanol, which is an alternative name for the target compound.[4]

Table 1: ^1H NMR Spectroscopic Data for **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**

Chemical Shift (δ) [ppm]	Multiplicity	Integration	Assignment
7.21 - 7.36	m	6H	5H-Ph, 1H-Ar
7.13	d, J = 2.0 Hz	1H	1H-Ar
7.06	dd, J = 8.3, 2.3 Hz	1H	H-Ar
6.94 - 6.96	m	2H	2H-Ar
4.21	dd, J = 8.7, 6.7 Hz	1H	CH
3.00 - 3.09	m	1H	CH
2.84 - 2.94	m	1H	CH
2.46 - 2.59	m	1H	CH
2.28 - 2.40	m	1H	CH
2.30	s	3H	CH ₃

Solvent: CDCl_3 , Spectrometer Frequency: 300 MHz[4]

^{13}C NMR, IR, and Mass Spectrometry Data

As of the latest search, specific ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data for **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** are not publicly available in research literature. Several chemical suppliers list the compound and indicate the availability of such data upon request. For research purposes, it is recommended to acquire the compound from a commercial source that provides a complete Certificate of Analysis with the required spectroscopic data.

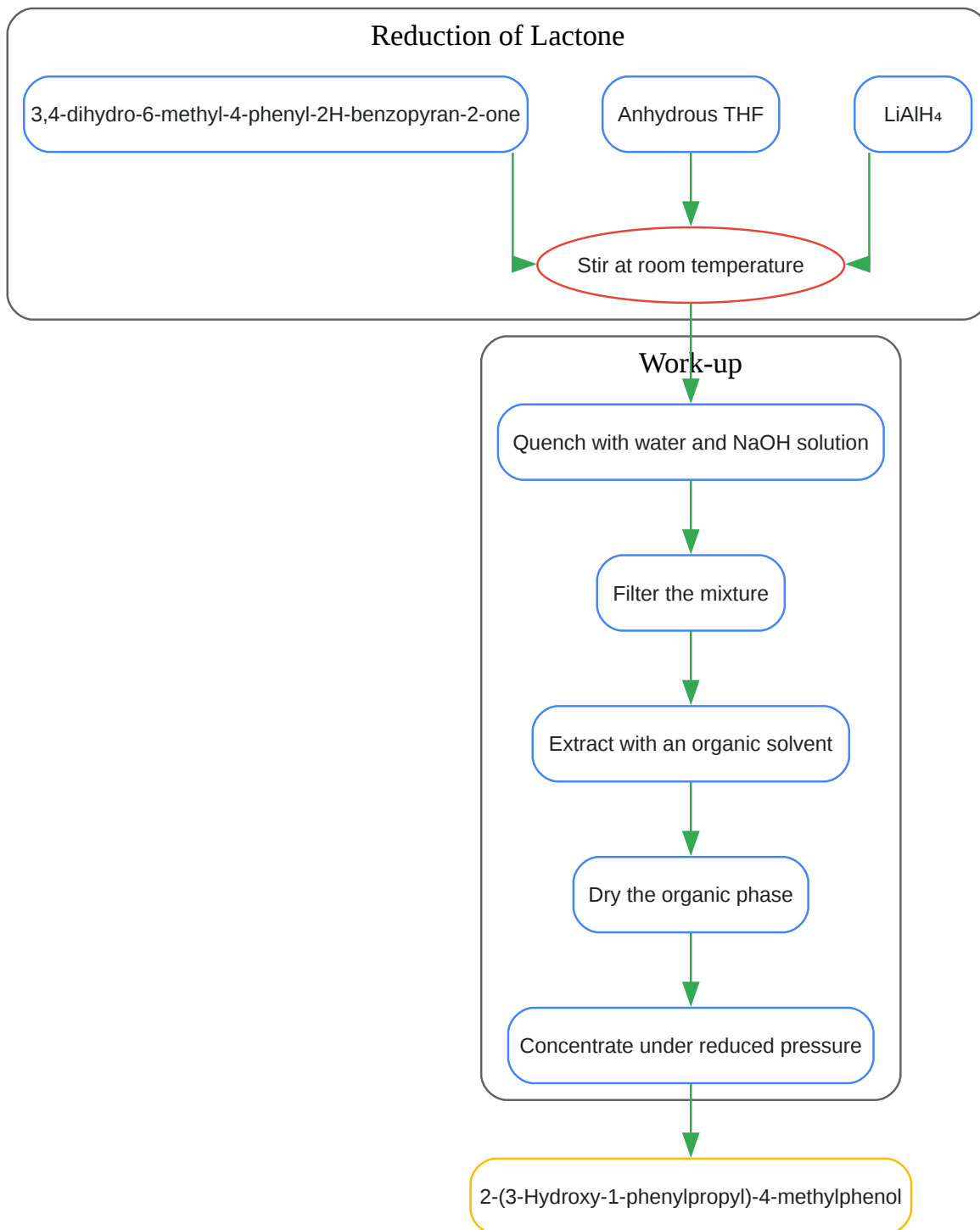
Experimental Protocols

The following experimental protocol for the synthesis of 3-(2-hydroxy-5-methylphenyl)-3-phenylpropanol is adapted from the patent literature.[4]

Synthesis of 3-(2-hydroxy-5-methylphenyl)-3-phenylpropanol

This synthesis involves the reduction of a lactone intermediate, 3,4-dihydro-6-methyl-4-phenyl-2H-benzopyran-2-one.

Experimental Workflow



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Caption: Synthetic workflow for **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**.

Detailed Procedure:

- A solution of 3,4-dihydro-6-methyl-4-phenyl-2H-benzopyran-2-one (11.9 g, 50 mmol) in anhydrous tetrahydrofuran (THF) (50 ml) is prepared.
- This solution is added dropwise to a stirred suspension of lithium aluminum hydride (LiAlH₄) (2.85 g, 75 mmol) in anhydrous THF (100 ml) at room temperature.
- The reaction mixture is stirred at room temperature for 2 hours.
- After the reaction is complete, the mixture is cooled in an ice bath and quenched by the successive dropwise addition of water (2.85 ml), 15% aqueous sodium hydroxide (2.85 ml), and water (8.55 ml).
- The resulting mixture is stirred for an additional 30 minutes at room temperature.
- The precipitate is filtered off and washed with THF.
- The combined filtrates are concentrated under reduced pressure to yield the crude product.
- The crude product is purified by column chromatography on silica gel using a mixture of hexane and ether (2:1) as the eluent.
- This procedure yields 2.20 g (85%) of 3-(2-hydroxy-5-methylphenyl)-3-phenylpropanol.[4]

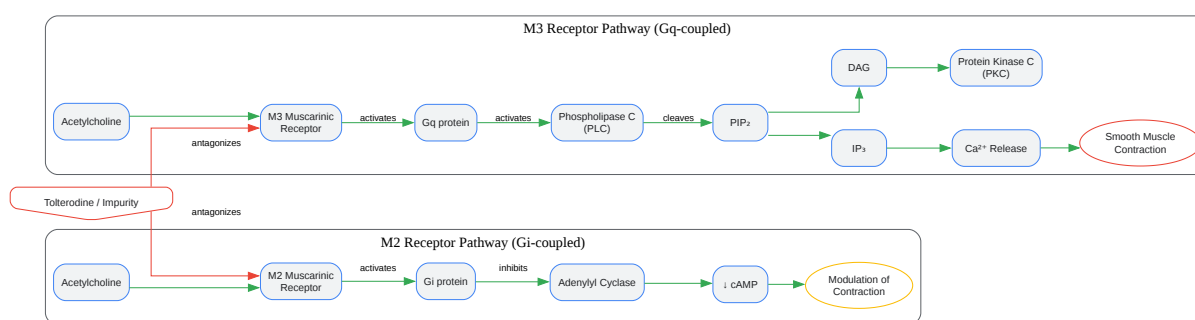
Biological Context and Signaling Pathways

2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol is an impurity of Tolterodine, a competitive muscarinic receptor antagonist used for the treatment of overactive bladder.[5][6] The primary therapeutic action of Tolterodine is the blockade of muscarinic receptors in the bladder, which leads to a reduction in involuntary bladder contractions.[7][8] As a structurally related compound, it is plausible that this impurity could interact with the same signaling pathways.

Tolterodine and its active metabolite act on M2 and M3 subtypes of muscarinic receptors.[5] These are G-protein coupled receptors (GPCRs). The M3 receptor, upon activation by acetylcholine, couples to Gq protein, which in turn activates phospholipase C (PLC). PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium, leading to smooth muscle

contraction, while DAG activates protein kinase C (PKC). The M2 receptor couples to Gi protein, which inhibits adenylyl cyclase, leading to a decrease in cyclic AMP (cAMP) levels.

Muscarinic Receptor Signaling Pathway



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Caption: Simplified signaling pathways of M2 and M3 muscarinic receptors.

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- To cite this document: BenchChem. [Spectroscopic data for 2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b118821/docs#spectroscopic-data-for-2-3-hydroxy-1-phenylpropyl-4-methylphenol\]](https://www.benchchem.com/product/b118821/docs#spectroscopic-data-for-2-3-hydroxy-1-phenylpropyl-4-methylphenol)

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